

An In-depth Technical Guide to Sodium Hexahydroxostannate(IV) and Sodium Stannate Trihydrate

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Compound of Interest

Compound Name: Sodium stannate trihydrate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Sodium hexahydroxostannate(IV), systematically named sodium hexahydroxidostannate(IV), and its historically referenced form, **sodium stannate trihydrate**, are inorganic compounds of tin that garner significant interest across various scientific and industrial domains. While historically referred to by different names and chemical formulas, modern analytical techniques confirm they are essentially the same compound in the solid state, with the hexahydroxostannate(IV) anion, $[\text{Sn}(\text{OH})_6]^{2-}$, being the more accurate representation of its structure. This guide provides a comprehensive technical overview of its chemical properties, synthesis, and key applications, with a focus on detailed experimental protocols and comparative data for researchers and professionals in drug development and other scientific fields.

Chemical Identity and Nomenclature

The primary source of confusion often lies in the nomenclature and chemical representation of this compound.

- **Sodium Hexahydroxostannate(IV):** This is the current, systematically correct name. It accurately describes the central tin(IV) atom coordinated to six hydroxide ligands. Its

chemical formula is $\text{Na}_2[\text{Sn}(\text{OH})_6]$.^[1]

- **Sodium Stannate Trihydrate:** This is an older, yet still commonly used name. It represents the compound as a hydrated salt of a hypothetical stannic acid, with the chemical formula $\text{Na}_2\text{SnO}_3 \cdot 3\text{H}_2\text{O}$.^[2]^[3]

It is crucial to understand that these two representations refer to the same chemical entity. The "trihydrate" in the older nomenclature accounts for the hydrogen and oxygen atoms that are now understood to be part of the hexahydroxo complex.

Comparative Physicochemical Properties

A summary of the key physicochemical properties is presented in the table below for easy comparison.

Property	Sodium Hexahydroxostannate(IV) / Sodium Stannate Trihydrate	Anhydrous Sodium Stannate
Chemical Formula	$\text{Na}_2[\text{Sn}(\text{OH})_6]$ or $\text{Na}_2\text{SnO}_3 \cdot 3\text{H}_2\text{O}$	Na_2SnO_3
Molar Mass	266.73 g/mol [4]	212.69 g/mol
Appearance	White to off-white crystalline powder or colorless crystals.[3]	-
CAS Number	12027-70-2 (for $\text{Na}_2[\text{Sn}(\text{OH})_6]$) / 12209-98-2 (for $\text{Na}_2\text{SnO}_3 \cdot 3\text{H}_2\text{O}$)[2]	12058-66-1[1]
Solubility in Water	Soluble.[2] 46 g/100 g at 0°C; 43.7 g/100 g at 20°C; 38.9 g/100 g at 40°C.	-
Solubility in other solvents	Insoluble in ethanol and acetone.	-
Melting Point	Decomposes at 140 °C.	-
Density	Approximately 3.03 g/cm ³	-
Crystal Structure	Trigonal	-

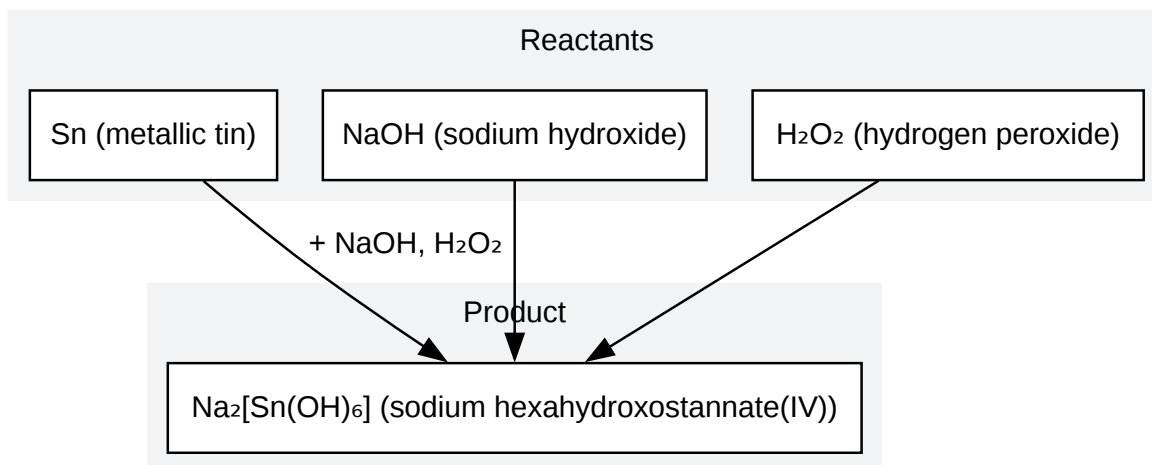
Synthesis and Manufacturing

Sodium hexahydroxostannate(IV) can be synthesized through several laboratory and industrial methods.

Laboratory Synthesis from Metallic Tin

A common laboratory-scale synthesis involves the oxidation of metallic tin in an alkaline medium.

Reaction Pathway:



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Figure 1: Synthesis of Sodium Hexahydroxostannate(IV) from Tin.

Experimental Protocol:

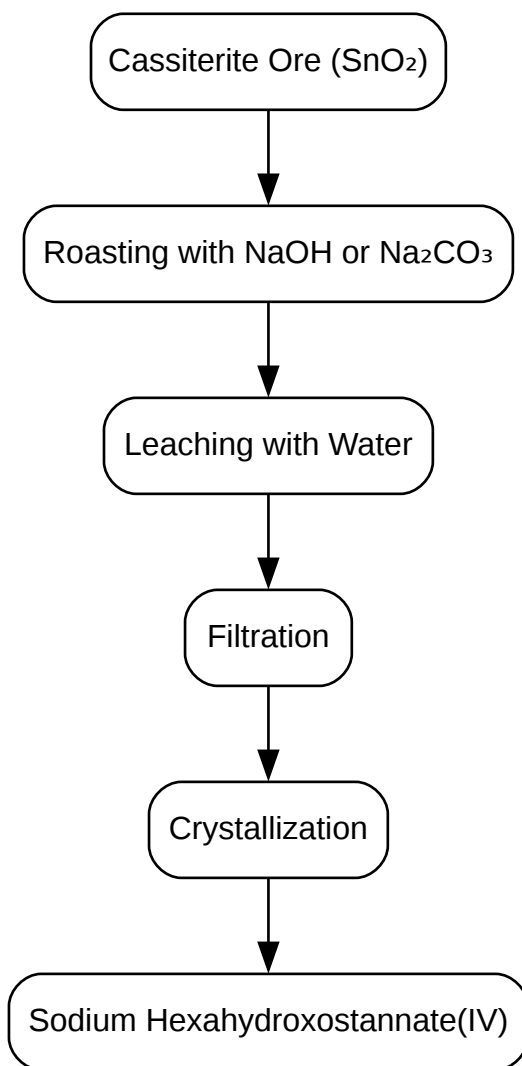
- **Reaction Setup:** In a well-ventilated fume hood, place 50.0 g of tin foil or granules in a 1 L beaker.
- **Alkaline Solution Preparation:** Carefully prepare a 20% (w/v) sodium hydroxide solution by dissolving 100 g of NaOH pellets in 500 mL of deionized water. Caution: This process is highly exothermic.
- **Reaction Initiation:** Slowly add the sodium hydroxide solution to the beaker containing the tin.
- **Oxidation:** While stirring the mixture, cautiously add 30% hydrogen peroxide solution dropwise. The reaction is exothermic and will produce hydrogen gas. Maintain a controlled addition rate to prevent excessive foaming and temperature increase.
- **Digestion:** After the tin has completely dissolved, gently heat the solution to 80-90 °C for 1 hour to ensure complete reaction and to decompose any excess hydrogen peroxide.
- **Crystallization:** Allow the solution to cool slowly to room temperature, and then place it in an ice bath to induce crystallization.

- Isolation and Purification: Collect the white crystals of sodium hexahydroxostannate(IV) by vacuum filtration. Wash the crystals with cold ethanol to remove any residual sodium hydroxide and then with diethyl ether to facilitate drying.
- Drying: Dry the purified crystals in a desiccator over a suitable drying agent.

Industrial Production from Cassiterite Ore

On an industrial scale, sodium stannate is often produced from cassiterite (SnO_2), the primary ore of tin.

Workflow for Industrial Production:



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Figure 2: Industrial Production from Cassiterite Ore.

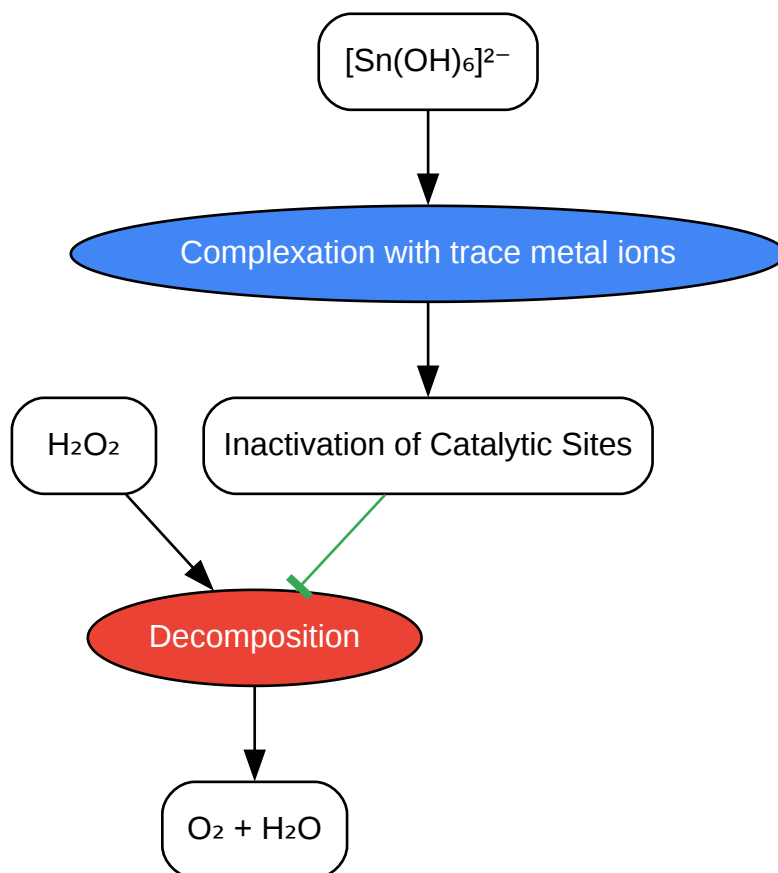
Applications in Research and Development

Sodium hexahydroxostannate(IV) serves as a versatile reagent and precursor in various applications.

Stabilization of Hydrogen Peroxide

Sodium stannate is a well-established stabilizer for hydrogen peroxide solutions, preventing its decomposition.

Mechanism of Stabilization:



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Figure 3: Stabilization of Hydrogen Peroxide by Sodium Stannate.

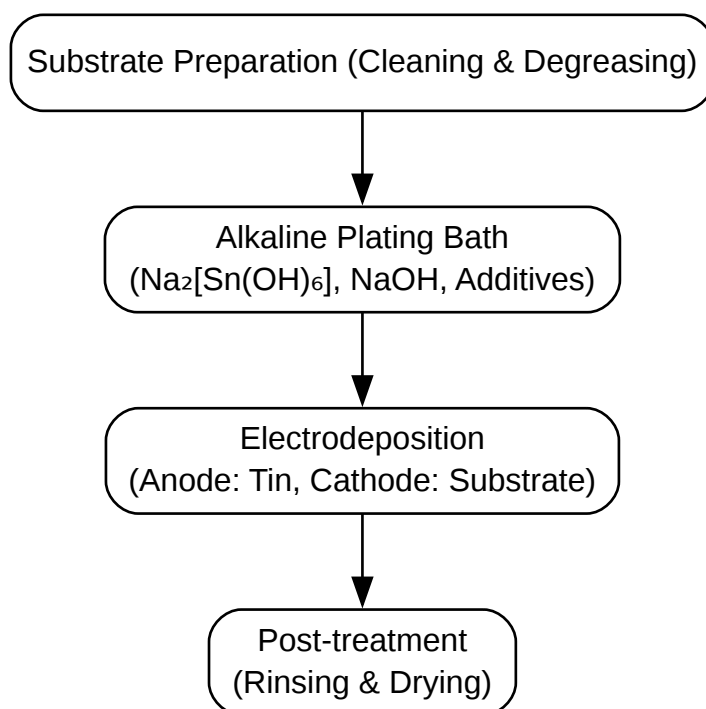
Experimental Protocol for Peroxide Stabilization:

- **Stock Solution Preparation:** Prepare a 10% (w/v) stock solution of sodium hexahydroxostannate(IV) in deionized water.
- **Stabilization:** To a 1 L volume of 30% hydrogen peroxide solution, add the sodium stannate stock solution to achieve a final concentration of 100-300 mg/L.
- **pH Adjustment:** Adjust the pH of the stabilized hydrogen peroxide solution to between 3 and 4 using phosphoric acid or another suitable acid for optimal stability.
- **Monitoring:** The stability of the hydrogen peroxide solution can be monitored over time by titrating aliquots with a standardized potassium permanganate solution.

Electroplating of Tin and Tin Alloys

Sodium stannate is a key component in alkaline tin plating baths, providing a source of tin(IV) ions.

Simplified Electroplating Workflow:



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Figure 4: General Workflow for Tin Electroplating.

Experimental Protocol for Alkaline Tin Plating:

- Bath Composition: Prepare an electroplating bath with the following composition:
 - Sodium Hexahydroxostannate(IV): 80-100 g/L
 - Sodium Hydroxide (free): 10-15 g/L
 - Additives (e.g., brighteners, grain refiners): as required
- Operating Conditions:
 - Temperature: 60-80 °C
 - Cathode Current Density: 1-3 A/dm²
 - Anode: Pure Tin
- Procedure:
 - Thoroughly clean and degrease the substrate to be plated.
 - Immerse the substrate (cathode) and the tin anode in the plating bath.
 - Apply the specified direct current for a duration calculated to achieve the desired plating thickness.
 - After plating, rinse the substrate with deionized water and dry thoroughly.

Mordant in Textile Dyeing

In textile dyeing, sodium stannate can act as a mordant, a substance that helps to fix the dye to the fabric, thereby improving color fastness.

Comparative Color Fastness Data:

The following tables summarize the available data on the color fastness of cotton and silk fabrics mordanted with tin salts (as a proxy for sodium stannate) and dyed with natural dyes. The ratings are based on the standard grey scale, where 5 is excellent and 1 is poor.

Table 1: Color Fastness of Mordanted Cotton Fabric

Fastness Property	Rating (Grey Scale)	Reference
Wash Fastness	3-4	[5]
Light Fastness	4	[6]
Rubbing Fastness (Dry)	4-5	[6]
Rubbing Fastness (Wet)	3-4	[6]

Table 2: Color Fastness of Mordanted Silk Fabric

Fastness Property	Rating (Grey Scale)	Reference
Wash Fastness	4	[7]
Light Fastness	4-5	[8]
Rubbing Fastness (Dry)	4-5	[9]
Rubbing Fastness (Wet)	4	[9]

Experimental Protocol for Mordanting Silk with Sodium Stannate:

- Scouring: Wash the silk fabric thoroughly with a neutral soap to remove any impurities.
- Mordant Bath Preparation: Prepare a mordant bath with a 1-2% solution of sodium hexahydroxostannate(IV) in water.
- Mordanting: Immerse the scoured silk fabric in the mordant bath and gently heat to 60-70 °C for 1 hour. Stir occasionally to ensure even mordanting.
- Rinsing: Remove the fabric from the mordant bath, allow it to cool, and then rinse thoroughly with water.
- Dyeing: The mordanted fabric is now ready for dyeing with a natural or synthetic dye.

Experimental Protocol for Mordanting Cotton with Sodium Stannate:

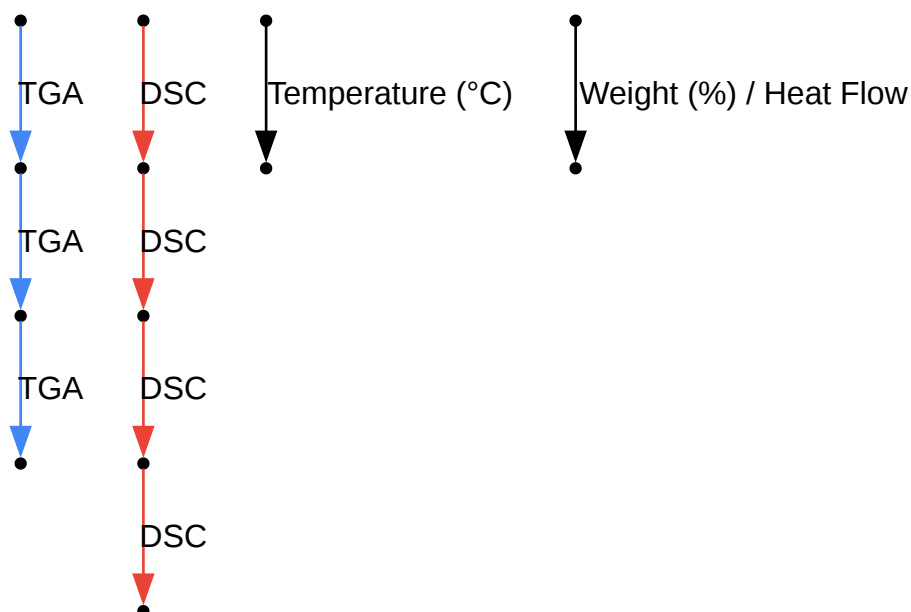
- **Scouring:** Boil the cotton fabric in a solution of soda ash (sodium carbonate) to remove natural waxes and pectins.
- **Tannin Pre-treatment:** For improved dye uptake, it is often beneficial to pre-treat the scoured cotton with a tannin solution (e.g., from oak galls or myrobalan).
- **Mordant Bath Preparation:** Prepare a 2-4% solution of sodium hexahydroxostannate(IV).
- **Mordanting:** Immerse the tannin-treated cotton in the mordant bath at room temperature for at least 2-4 hours, or overnight for best results.
- **Rinsing and Dyeing:** Rinse the mordanted cotton and proceed with dyeing.

Thermal Analysis

Thermal analysis provides insights into the thermal stability and decomposition of sodium hexahydroxostannate(IV).

TGA/DSC Analysis:

A typical thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) of sodium hexahydroxostannate(IV) would show a weight loss corresponding to the loss of water molecules upon heating. The decomposition begins around 140 °C, where it loses its water of hydration to form anhydrous sodium stannate (Na_2SnO_3).



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Figure 5: Representative TGA/DSC Thermogram.

Safety and Handling

Sodium hexahydroxostannate(IV) is a hazardous substance and should be handled with appropriate safety precautions.

- Hazards: Causes skin irritation and serious eye damage. May cause respiratory irritation.
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection.
- Handling: Avoid breathing dust. Use only in a well-ventilated area.
- Storage: Store in a dry, well-ventilated place. Keep container tightly closed.

Conclusion

Sodium hexahydroxostannate(IV), also known as **sodium stannate trihydrate**, is a compound with a rich history and a diverse range of modern applications. A clear understanding of its chemical identity, properties, and synthesis is essential for its effective utilization in research and industry. The detailed experimental protocols provided in this guide offer a practical resource for scientists and engineers working in fields ranging from materials science to drug development. As research continues, the unique properties of this tin compound are likely to be exploited in new and innovative ways.

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References

- 1. chiuvention.com [chiuvention.com]

- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Sodium Stannate | $\text{H}_6\text{Na}_2\text{O}_6\text{Sn}$ | CID 21977542 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. The Colour Fastness Properties of Natural Dyes - 5 Dye agents for natural dyes on cotton - Fibre2Fashion [fibre2fashion.com]
- 6. hilarispublisher.com [hilarispublisher.com]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
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